

Comprehensive Spectroscopic Characterization: (2-Amino-3-fluorophenyl)boronic acid

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Compound of Interest

Compound Name: (2-Amino-3-fluorophenyl)boronic acid

Cat. No.: B13459595

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Compound Identity & Molecular Characteristics

This compound represents a critical scaffold in the design of kinase inhibitors and fluorinated biaryl systems via Suzuki-Miyaura coupling. Its structural uniqueness lies in the ortho-amino positioning relative to the boronic acid, facilitating potential intramolecular hydrogen bonding or rapid dehydration to boroxines.

Feature	Specification
IUPAC Name	(2-Amino-3-fluorophenyl)boronic acid
CAS Number	2410902-34-8
Molecular Formula	C
	H
	BFNO
Molecular Weight	154.94 g/mol
Exact Mass	155.0537 (for
	B)
Key Precursor	2-Bromo-6-fluoroaniline (via lithiation/borylation)
Stability Note	Prone to spontaneous dehydration to form the cyclic boroxine trimer (C
	H
	B
	F
	N
	O
	).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Boronic acids in solution exist in a dynamic equilibrium between the free acid [R-B(OH)₃] and the boroxine anhydride. Spectra are best acquired in DMSO-d₆ with D₂O exchange to suppress broadening from quadrupolar relaxation of the Boron nucleus.

¹H NMR (400 MHz, DMSO-d₆) - Predicted & Rationalized

The aromatic region displays a characteristic 1,2,3-substitution pattern. The amine group exerts a strong shielding effect on the adjacent protons.

Position	Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
-NH	5.00 - 5.50	Broad Singlet	-	Exchangeable; broadens/disappears with D ₂ O.
-B(OH)	7.80 - 8.20	Broad Singlet	-	Hydroxyl protons; highly concentration-dependent.
H-6	7.35 - 7.45	Doublet (d)		Ortho to Boron; Deshielded by B(OH) (inductive).
H-4	6.90 - 7.05	Multiplet (ddd)		Ortho to Fluorine; Shielded by para-NH resonance.
H-5	6.50 - 6.65	Triplet of Doublets		Meta to Fluorine; Shielded by ortho-NH .

Mechanistic Insight:

- H-4 vs H-6: H-6 is deshielded by the empty p-orbital of the boron atom (electron-withdrawing). H-4 is significantly shielded by the electron-donating amino group para to it.
- Fluorine Coupling: Expect large coupling (~8-12 Hz) on H-4, splitting the signal further than a standard aromatic doublet.

C NMR (100 MHz, DMSO-d)

Carbon signals will appear as doublets due to C-F coupling. The Carbon attached to Boron (C-1) is often not observed or extremely broad due to

B quadrupolar relaxation.

- C-3 (C-F): ~150-155 ppm (Doublet, Hz).
- C-2 (C-NH): ~135-140 ppm (Doublet, Hz).
- C-4: ~115-120 ppm (Doublet, Hz).
- C-6: ~125-130 ppm (Singlet or weak doublet).
- C-5: ~115-118 ppm (Doublet, Hz).

F NMR (376 MHz, DMSO-d)

- Shift: -130 to -135 ppm.
- Pattern: Multiplet (due to coupling with H-4 and H-5).

Mass Spectrometry (MS) Analysis

Boronic acids are challenging in MS due to low ionization efficiency and dehydration. Electrospray Ionization (ESI) in Negative Mode is preferred.

Ionization Pathways

- Negative Mode (ESI-): Formation of the boronate anion $[M-H]$.
- Esterification Artifacts: If Methanol is used as a solvent, expect rapid formation of methyl boronic esters $[Ar-B(OMe)]$.

].^[1]

Ion Species	m/z (Monoisotopic)	Description
$[M+H]$	156.06	Low intensity; protonation of amine.
$[M-H]$	154.04	Primary quantification ion.
$[M+HCOO]$	200.05	Formate adduct (common in LC-MS buffers).
Boroxine $[3M-3H+H]$	412.13	Trimer formed in source or solution.

Isotope Pattern Verification

Boron has two stable isotopes:

B (19.9%) and

B (80.1%).

- Signature: Every boron-containing ion will show a "pre-peak" at $(M-1)$ with approximately 25% intensity of the main peak.

- Example: [M+H]

at 156.06 will have a significant isotope peak at 155.06.

Infrared (IR) Spectroscopy

The IR spectrum is dominated by the hydrogen-bonding network of the boronic acid and the primary amine.

- 3450 & 3350 cm

: N-H stretching (Primary amine doublet).

- 3200 - 3000 cm

: O-H stretching (Broad, Boronic acid H-bond network).

- 1340 - 1350 cm

: B-O stretching (Strong, characteristic).

- 1200 - 1150 cm

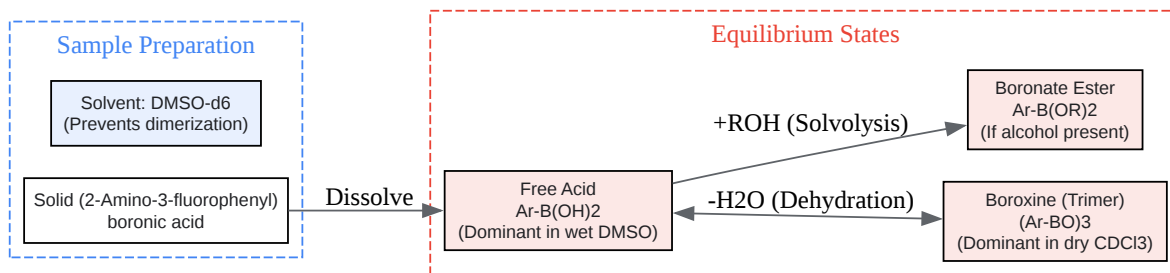
: C-F stretching.

- 1620 cm

: N-H bending (Scissoring).

Experimental Workflow & Stability Logic

The following diagram illustrates the equilibrium and characterization workflow. Boronic acids are Lewis acids; their coordination state changes with pH, affecting NMR shifts.



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Caption: Dynamic equilibrium of boronic acids in solution. For consistent NMR data, use DMSO-d

with a trace of D

O to favor the monomeric free acid species.

Protocol for High-Fidelity NMR

- Solvent Choice: Do not use CDCl

as it promotes dehydration to the boroxine, leading to complex/doubled peaks. Use DMSO-d

.

- D

O Shake: After acquiring the initial

H spectrum, add 1 drop of D

O and shake.

- Result: The B(OH)

and NH

peaks will disappear (exchange), confirming their assignment and revealing the underlying aromatic splitting clearly.

- Pinacol Protection (Optional): If the spectrum is too broad, convert to the pinacol ester by stirring with pinacol and MgSO

in THF for 1 hour. The pinacol ester gives sharp, distinct NMR signals.^[1]

References

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Sources

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Characterization: (2-Amino-3-fluorophenyl)boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13459595/docs#comprehensive-spectroscopic-characterization-2-amino-3-fluorophenyl-boronic-acid>]

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